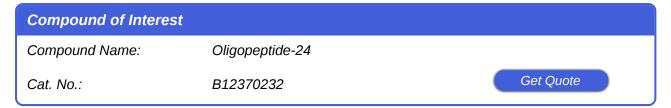


Preparing Oligopeptide-24 Stock Solutions for Cell Culture: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Oligopeptide-24, also known as CG-EDP3, is a synthetic biomimetic peptide composed of 13 amino acids.[1] It is recognized for its role in skin repair and regeneration, primarily by stimulating skin cell proliferation through the up-regulation of Epidermal Growth Factor (EGF) expression.[2][3] In cell culture systems, Oligopeptide-24 has been shown to increase the expression of crucial extracellular matrix components such as hyaluronic acid and elastin in a dose-dependent manner in fibroblast cells.[2][3] This document provides detailed protocols for the preparation of Oligopeptide-24 stock solutions for use in cell culture experiments, along with relevant technical data and experimental guidelines.

Data Presentation

Table 1: Properties of Oligopeptide-24

Property	Value
Synonyms	CG-EDP3
Amino Acid Sequence	13 amino acids
Molecular Weight	1271.38 g/mol
Appearance	Lyophilized powder



Table 2: Stock Solution Preparation for Oligopeptide-24

The following table provides volumes of Dimethyl Sulfoxide (DMSO) required to prepare stock solutions of **Oligopeptide-24** at various concentrations.

Desired Stock Concentration	Mass of Oligopeptide-24	Volume of DMSO to Add
1 mM	1 mg	0.7865 mL
5 mM	1 mg	0.1573 mL
1 mM	5 mg	3.9327 mL
5 mM	5 mg	0.7865 mL
1 mM	10 mg	7.8655 mL
5 mM	10 mg	1.5731 mL

Data adapted from MedChemExpress product information.

Experimental Protocols

Protocol 1: Preparation of a 1 mM Oligopeptide-24 Stock Solution

Materials:

- Lyophilized Oligopeptide-24
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, nuclease-free microcentrifuge tubes
- Sterile, filtered pipette tips
- Vortex mixer

Procedure:



- Equilibration: Allow the vial of lyophilized **Oligopeptide-24** to equilibrate to room temperature before opening to prevent condensation.
- Reconstitution: Aseptically add the appropriate volume of DMSO to the vial of Oligopeptide-24 to achieve a 1 mM concentration (refer to Table 2). For example, to a 1 mg vial, add 0.7865 mL of DMSO.
- Dissolution: Gently vortex the solution until the peptide is completely dissolved. Visually
 inspect the solution to ensure there are no particulates.
- Aliquoting: Dispense the stock solution into sterile, single-use aliquots in microcentrifuge tubes. This prevents repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol 2: Determination of Oligopeptide-24's Effect on EGF Secretion in Fibroblast Cells via ELISA

Materials:

- Human dermal fibroblasts
- Complete fibroblast growth medium (e.g., DMEM with 10% FBS)
- Serum-free fibroblast medium
- Oligopeptide-24 stock solution (prepared as in Protocol 1)
- 96-well cell culture plates
- Human EGF ELISA kit
- Plate reader

Procedure:

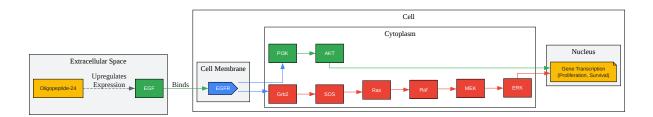


- Cell Seeding: Seed human dermal fibroblasts in a 96-well plate at a density of 5,000-10,000 cells per well in complete growth medium. Incubate overnight to allow for cell attachment.
- Serum Starvation: The following day, aspirate the complete medium and wash the cells once with sterile Phosphate Buffered Saline (PBS). Add serum-free medium to each well and incubate for 24 hours to synchronize the cells.
- Oligopeptide-24 Treatment: Prepare serial dilutions of the Oligopeptide-24 stock solution in serum-free medium to achieve the desired final concentrations (e.g., 0.1, 1, 10, 100 ng/mL). A vehicle control (serum-free medium with the same final concentration of DMSO as the highest peptide concentration) should be included.
- Incubation: Aspirate the serum-free medium from the cells and add the prepared
 Oligopeptide-24 dilutions and controls. Incubate for 48-72 hours.
- Supernatant Collection: After the incubation period, carefully collect the cell culture supernatant from each well.
- EGF ELISA: Perform the Human EGF ELISA on the collected supernatants according to the manufacturer's instructions.
- Data Analysis: Measure the absorbance using a plate reader and calculate the concentration of EGF in each sample based on the standard curve.

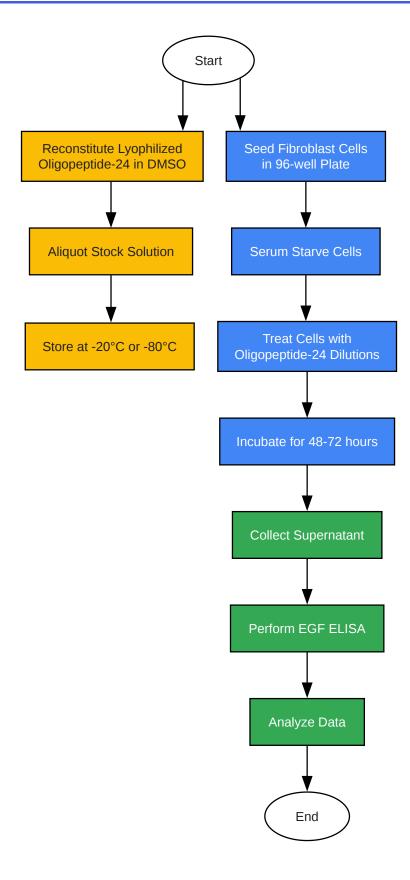
Mandatory Visualizations Signaling Pathway

Oligopeptide-24 is known to upregulate the expression of Epidermal Growth Factor (EGF). The binding of EGF to its receptor (EGFR) on the cell surface initiates a cascade of intracellular signaling events, primarily through the MAPK and PI3K/AKT pathways, which in turn regulate cellular processes such as proliferation, survival, and differentiation.









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